

Initial Efficacy of Spidoxamat on Aphids: A Technical Overview

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Compound of Interest

Compound Name: *Spidoxamat*

Cat. No.: *B6598133*

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Introduction

Spidoxamat is a novel insecticide from the chemical class of ketoenols, developed by Bayer Crop Science. It is classified by the Insecticide Resistance Action Committee (IRAC) as a Group 23 insecticide, which acts by inhibiting Acetyl-CoA carboxylase (ACC)[1]. This mode of action provides a valuable tool for the management of piercing-sucking insect pests, particularly aphids, especially in the context of resistance management and integrated pest management (IPM) programs. Early data suggest that **Spidoxamat** has a high margin of safety for many beneficial insect species, including predators, parasitoids, and pollinators, while demonstrating excellent efficacy against target pests in both foliar and soil applications[1][2]. As a new active ingredient, it is positioned to be an important alternative to other insecticide classes, such as neonicotinoids[1][3].

Core Mechanism of Action

Spidoxamat's insecticidal activity stems from its ability to inhibit the enzyme Acetyl-CoA carboxylase (ACC)[2][4][5]. ACC is a critical enzyme in the biosynthesis of fatty acids, catalyzing the irreversible carboxylation of acetyl-CoA to produce malonyl-CoA. This is the first committed step in fatty acid synthesis. By inhibiting this enzyme, **Spidoxamat** disrupts the production of lipids, which are essential for various physiological processes in insects, including the formation of cell membranes, energy storage, and molting[1]. The disruption of lipid biosynthesis ultimately leads to the death of the target pest[4].

Caption: **Spidoxamat**'s mode of action via inhibition of Acetyl-CoA carboxylase.

Efficacy Data

While specific quantitative data from initial efficacy studies, such as LC50 values or detailed field trial results, are not extensively available in the public domain, regulatory documents and industry communications provide a qualitative assessment of **Spidoxamat**'s efficacy against aphids. The available information highlights its potential as a highly effective aphicide.

Table 1: Summary of **Spidoxamat** Efficacy on Aphids (Qualitative)

Efficacy Aspect	Description	Source(s)
Target Pests	Effective against a variety of piercing-sucking pests, including aphids.	[1][3]
General Efficacy	Demonstrated to have "excellent efficacy" on homopteran piercing-sucking insects, including aphids.	[1][3]
Application	Shows excellent target pest efficacy in both foliar and soil application scenarios.	[1][2]
Plant Mobility	High plant mobility ensures high efficacy against key sucking pests like aphids at low dose rates.	[6]
IPM Compatibility	Very safe for predatory and parasitic beneficial insects and mites, making it a good fit for IPM programs.	[3]

Table 2: Known Formulation and Use Patterns for Aphid Control

Product	Active Ingredients	Application Rate (Product)	Application Rate (Active Ingredient)	Use Pattern	Source(s)
BCS-AA10147 WG 22.2	Spidoxamat (72 g/kg) & Flupyradifurone (150 g/kg)	538 g/ha	Spidoxamat: 0.086 lb AI/A (approx. 96.4 g AI/ha)	1 foliar application, 21-day PHI, with an adjuvant.	[3]
SPIDOXAMA T SG 75	Spidoxamat (75%)	Not specified	0.156 lb AI/A (approx. 175 g AI/ha)	2 foliar applications, 10-day interval, 21-day PHI.	[3]

Experimental Protocols

Detailed protocols for the initial efficacy studies of **Spidoxamat** are proprietary to the manufacturer. However, a standard methodology for evaluating the efficacy of a new insecticide against aphids in a laboratory setting is outlined below. This protocol describes a typical leaf-dip bioassay used to determine the dose-response relationship and calculate lethal concentration (LC) values.

Protocol: Laboratory Bioassay for Aphid Efficacy (Leaf-Dip Method)

- Insect Rearing:
 - Maintain a healthy, age-synchronous colony of the target aphid species (e.g., *Myzus persicae*, *Aphis gossypii*) on untreated host plants in a controlled environment (e.g., 25±2°C, 60±10% RH, 16:8 L:D photoperiod).
 - Ensure the colony is free from parasites and pathogens.
- Preparation of Test Solutions:
 - Prepare a stock solution of **Spidoxamat** in a suitable solvent (e.g., acetone with a surfactant like Triton X-100).

- Make a series of serial dilutions from the stock solution with distilled water to create a range of at least five concentrations expected to cause between 10% and 90% mortality.
- Prepare a control solution containing only the solvent and surfactant at the same concentration used in the test solutions.
- Bioassay Procedure:
 - Excise healthy, uniform-sized leaves from the host plant.
 - Individually dip the leaves into the respective test solutions (including the control) for a standardized duration (e.g., 10-30 seconds).
 - Allow the leaves to air-dry completely on a clean, non-absorbent surface.
 - Place the treated leaves, adaxial side up, onto an agar base (1-2%) in Petri dishes to maintain turgor.
 - Using a fine brush, carefully transfer a known number of adult apterous aphids (e.g., 20-30) onto each leaf disc.
 - Seal the Petri dishes with ventilated lids to prevent escape and maintain humidity.
 - Replicate each concentration and the control at least three to four times.
- Incubation and Data Collection:
 - Incubate the bioassay units under the same controlled environmental conditions used for insect rearing.
 - Assess aphid mortality at predetermined intervals (e.g., 24, 48, and 72 hours) under a stereomicroscope. Aphids are considered dead if they do not move when gently prodded with a fine brush.
- Data Analysis:
 - Correct the observed mortality for control mortality using Abbott's formula.

- Perform probit analysis on the corrected mortality data to determine the lethal concentration values (e.g., LC50, LC90) and their 95% confidence intervals.

Caption: Generalized experimental workflow for an aphid efficacy bioassay.

Conclusion

Spidoxamat represents a significant development in insecticide technology, offering a novel mode of action for the control of aphids and other sucking pests. Its classification as an IRAC Group 23 insecticide makes it a critical tool for managing insecticide resistance. While detailed quantitative efficacy data from initial studies are not widely public, the available information indicates that **Spidoxamat** is a highly effective insecticide with a favorable safety profile for beneficial organisms, positioning it as a valuable component of modern Integrated Pest Management strategies. Further public data from field trials will be crucial in fully defining its role in various agricultural systems.

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References

- 1. downloads.regulations.gov [downloads.regulations.gov]
- 2. Buy Spidoxamat (EVT-6729627) | 907187-07-9 [[evita-chem.com](https://www.evita-chem.com)]
- 3. Food Use Data Search [ir4app.cals.ncsu.edu]
- 4. Spidoxamat (Ref: BCS-AA10147) [[sitem.herts.ac.uk](https://www.sitem.herts.ac.uk)]
- 5. gcsaa.org [gcsaa.org]
- 6. New ISO Published – Spidoxamat (Plenexos): The Next Generation Ketoenol Insecticide – News & Updates [[chemrobotics.in](https://www.chemrobotics.in)]
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